

"3-(P-tolyl)picolinamide" IUPAC name

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Compound of Interest

Compound Name: 3-(P-tolyl)picolinamide

CAS No.: 1355248-09-7

Cat. No.: B568074

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Technical Monograph: 3-(4-Methylphenyl)pyridine-2-carboxamide

Abstract

This technical guide provides a comprehensive structural, synthetic, and functional analysis of **3-(p-tolyl)picolinamide**. While often colloquially abbreviated in industrial catalogs, the precise IUPAC designation 3-(4-methylphenyl)pyridine-2-carboxamide reveals its identity as a biaryl picolinamide derivative. This scaffold is a critical intermediate in the synthesis of next-generation agrochemicals (specifically picolinamide fungicides) and type-II kinase inhibitors. This document outlines the definitive nomenclature, a self-validating Suzuki-Miyaura synthetic protocol, and the pharmacophoric utility of the 3-arylpyridine core.

Part 1: Nomenclature & Structural Identity

Precision in nomenclature is required to distinguish this biaryl molecule (C-C coupled) from its amide-substituted isomer (N-tolyl).

Descriptor	Value / Designation
Preferred IUPAC Name	3-(4-methylphenyl)pyridine-2-carboxamide
Common Name	3-(p-tolyl)picolinamide
CAS Registry Number	1355248-09-7
Molecular Formula	C ₁₃ H ₁₂ N ₂ O
Molecular Weight	212.25 g/mol
SMILES	<chem>CC1=CC=C(C2=CC=CN=C2C(N)=O)C=C1</chem>
Core Scaffold	3-Arylpyridine (Biaryl system)

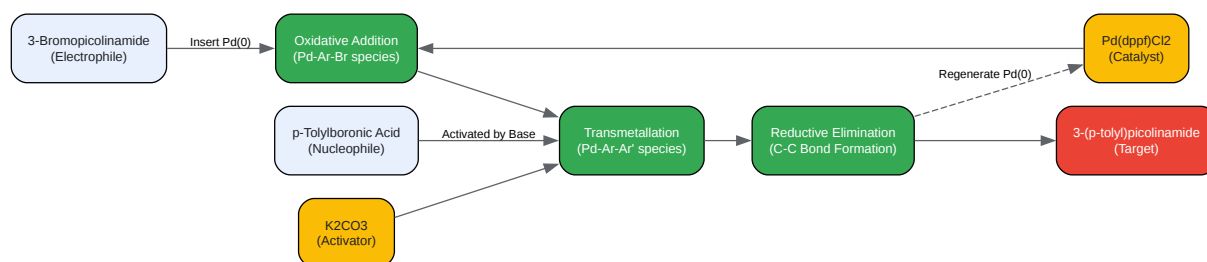
Structural Causality: The "3-" locant indicates the p-tolyl moiety is attached directly to the pyridine ring at the meta-position relative to the nitrogen, adjacent to the carboxamide. This creates a twisted biaryl axis due to steric repulsion between the amide carbonyl and the phenyl ring, often resulting in atropisomerism which influences binding kinetics in protein pockets.

Part 2: Synthetic Methodology (Suzuki-Miyaura Coupling)

The most robust route to **3-(p-tolyl)picolinamide** is the palladium-catalyzed cross-coupling of 3-bromopicolinamide with 4-methylphenylboronic acid. This route preserves the sensitive primary amide which might otherwise hydrolyze under harsh lithiation conditions.

Reaction Mechanism & Pathway

The synthesis follows the catalytic cycle: Oxidative Addition of the aryl halide to Pd(0), Transmetalation with the activated boronate, and Reductive Elimination to release the biaryl product.^[1]



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Figure 1: Catalytic cycle for the synthesis of **3-(p-tolyl)picolinamide** via Suzuki-Miyaura coupling.

Validated Experimental Protocol

Reagents:

- 3-Bromopicolinamide (1.0 eq)
- 4-Methylphenylboronic acid (1.2 eq)
- Pd(dppf)Cl₂·CH₂Cl₂ (0.05 eq) — Chosen for stability against air/moisture compared to Pd(PPh₃)₄.
- K₂CO₃ (2.0 eq)
- Solvent: 1,4-Dioxane / Water (4:1 ratio)

Step-by-Step Procedure:

- Inert Setup: Charge a microwave vial or round-bottom flask with 3-bromopicolinamide (201 mg, 1.0 mmol), 4-methylphenylboronic acid (163 mg, 1.2 mmol), and K₂CO₃ (276 mg, 2.0 mmol).

- Degassing (Critical): Add 1,4-Dioxane (4 mL) and Water (1 mL). Sparge the solution with Argon or Nitrogen gas for 10 minutes. Why? Dissolved oxygen causes homocoupling of the boronic acid and deactivates the Pd(0) species.
- Catalyst Addition: Add Pd(dppf)Cl₂ (41 mg, 0.05 mmol) quickly and seal the vessel under inert atmosphere.
- Reaction: Heat to 90°C for 4–6 hours.
 - Validation Check: Monitor via TLC (50% EtOAc/Hexane). The starting bromide (R_f ~0.4) should disappear; the product will appear as a UV-active spot (R_f ~0.3).
- Workup:
 - Cool to room temperature.[\[2\]](#)[\[3\]](#)
 - Dilute with EtOAc (20 mL) and wash with water (2 x 10 mL) followed by brine.
 - Dry organic layer over Na₂SO₄ and concentrate in vacuo.
- Purification: Flash column chromatography (SiO₂), eluting with a gradient of 0–60% EtOAc in Hexanes.

Part 3: Physicochemical & Analytical Characterization

To ensure scientific integrity, the isolated compound must meet specific analytical criteria.

Analytical Data Expectations

Technique	Diagnostic Signal	Structural Confirmation
¹ H NMR (400 MHz, DMSO-d ₆)	δ 2.35 (s, 3H)	Confirm p-methyl group (tolyl).
δ 8.60 (dd, 1H)	Pyridine H-6 (alpha to nitrogen).	
δ 7.60 & 8.00 (bs, 2H)	Primary amide protons (–CONH ₂).	
LC-MS (ESI+)	m/z 213.1 [M+H] ⁺	Matches Formula C ₁₃ H ₁₂ N ₂ O.
IR Spectroscopy	1670–1690 cm ⁻¹	Amide I band (C=O stretch).

Solubility & Lipophilicity

- LogP: ~2.15. This indicates moderate lipophilicity, suitable for cell membrane penetration but requiring polar organic solvents (DMSO, MeOH) for stock solutions.
- Solubility: Poor in water; high in DMSO and DMF.

Part 4: Pharmacophore & Applications

The 3-arylpicolinamide motif is not merely a building block; it is a privileged pharmacophore in both agrochemistry and oncology.

Agrochemicals (Fungicides)

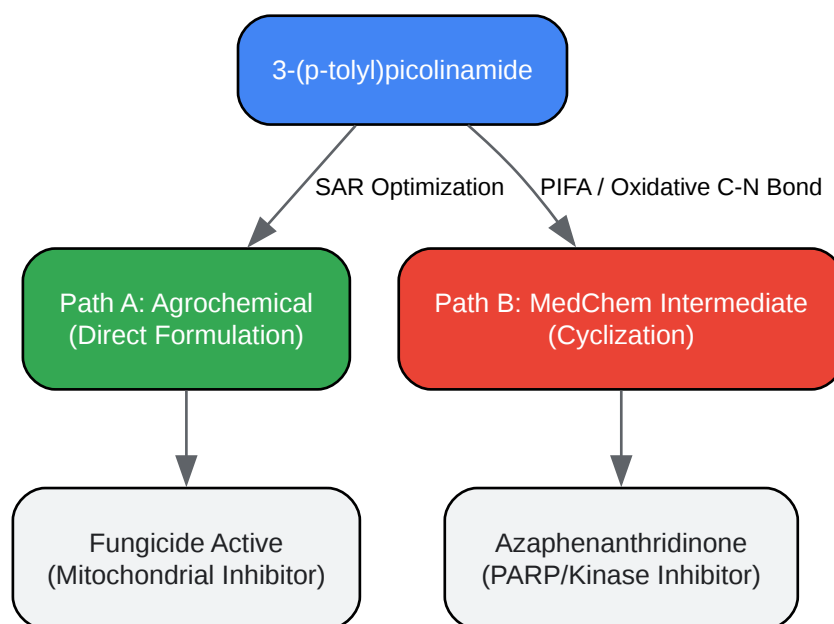
This molecule is a direct analog of the picolinamide fungicide class (e.g., Fenpicoxamid). The 3-position substitution is critical for locking the conformation of the pyridine ring to fit into the Q_i site of the cytochrome bc₁ complex in fungal mitochondria.

- Mechanism:[\[1\]](#)[\[2\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#) Inhibition of fungal respiration.

Medicinal Chemistry (Kinase Inhibition)

In drug discovery, the **3-(p-tolyl)picolinamide** scaffold serves as a precursor to fused tricyclic systems like azaphenanthridinones via intramolecular oxidative cyclization (e.g., using PIFA).

- Workflow: Picolinamide → Hofmann Rearrangement or Oxidative Cyclization → PARP inhibitors or Kinase Inhibitors.



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Figure 2: Divergent utility of the **3-(p-tolyl)picolinamide** scaffold in industry.

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